

Proper Disposal Procedures: 1-(Biphenyl-2-yl)ethanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(Biphenyl-2-yl)ethanol

CAS No.: 16927-84-7

Cat. No.: B1266942

[Get Quote](#)

Executive Summary & Core Directive

1-(Biphenyl-2-yl)ethanol (also known as

-Methyl-2-biphenylmethanol) is a high-boiling organic intermediate. Unlike simple ethanol, it is lipophilic and potentially toxic to aquatic environments. Unlike Polychlorinated Biphenyls (PCBs), it is generally not subject to the stringent TSCA 40 CFR 761 regulations unless mixed with chlorinated solvents.

Primary Disposal Directive: This compound must be managed as Non-Halogenated Organic Waste. Under no circumstances should it be discharged into municipal wastewater systems or laboratory sinks due to low water solubility and high aquatic toxicity potential.

Chemical Profile & Waste Characterization

Effective disposal requires accurate characterization. Do not confuse this substance with standard Ethanol (Ethyl Alcohol) or regulated PCBs.

Table 1: Physicochemical Properties Relevant to Disposal

Property	Value	Operational Implication
CAS Number	16927-84-7	Use for waste manifesting.
Physical State	Viscous Liquid / Low-melting Solid	May require wide-mouth containers for waste collection.
Flash Point	~154°C (Closed Cup)	Classified as Combustible (Class IIIB), not Flammable. High safety margin during transfer.
Water Solubility	Negligible / Insoluble	STRICT PROHIBITION: Do not pour down drains. ^[1] It will accumulate in traps and contaminate effluent.
Halogen Content	None (C ₁₄ H ₁₄ O)	Segregate into "Non-Halogenated" waste streams to reduce disposal costs.
Density	~1.067 g/cm ³	Heavier than water; will sink if entered into aqueous systems.

Data derived from chemical structure analysis and standard industrial safety data for biphenyl-alcohols.

Hazard Identification & Segregation Strategy

While often less acutely toxic than low-molecular-weight solvents, the biphenyl core presents specific risks.

- **Aquatic Toxicity (GHS H410/H411):** Biphenyl derivatives are known to be very toxic to aquatic life with long-lasting effects. Prevention of environmental release is the highest priority.
- **Chemical Incompatibility:**

- Oxidizers: As a secondary alcohol, it reacts vigorously with strong oxidizers (e.g., Nitric Acid, Peroxides, Permanganates). NEVER mix this waste with oxidizing acid waste streams.
- Acids: Compatible with general organic acid waste, but segregation is preferred to prevent unexpected esterification exotherms.

Step-by-Step Disposal Protocol

This protocol ensures compliance with RCRA (Resource Conservation and Recovery Act) guidelines for organic chemical waste.

Phase 1: Collection & Segregation[2]

- Container Selection: Use HDPE (High-Density Polyethylene) or Glass containers. Avoid standard LDPE wash bottles for long-term storage as biphenyls can soften certain plastics over time.
- Stream Selection:
 - Scenario A (Pure Chemical): Place in a dedicated container labeled "Non-Halogenated Organic Waste."
 - Scenario B (In Solution):
 - If dissolved in Dichloromethane (DCM): Dispose as Halogenated Waste.
 - If dissolved in Methanol/Acetone: Dispose as Non-Halogenated Waste.

Phase 2: Labeling

Every container must carry a hazardous waste label containing:

- Full Chemical Name: **"1-(Biphenyl-2-yl)ethanol"** (Do not use abbreviations).
- Hazard Checkbox: Mark "Toxic" and "Irritant."

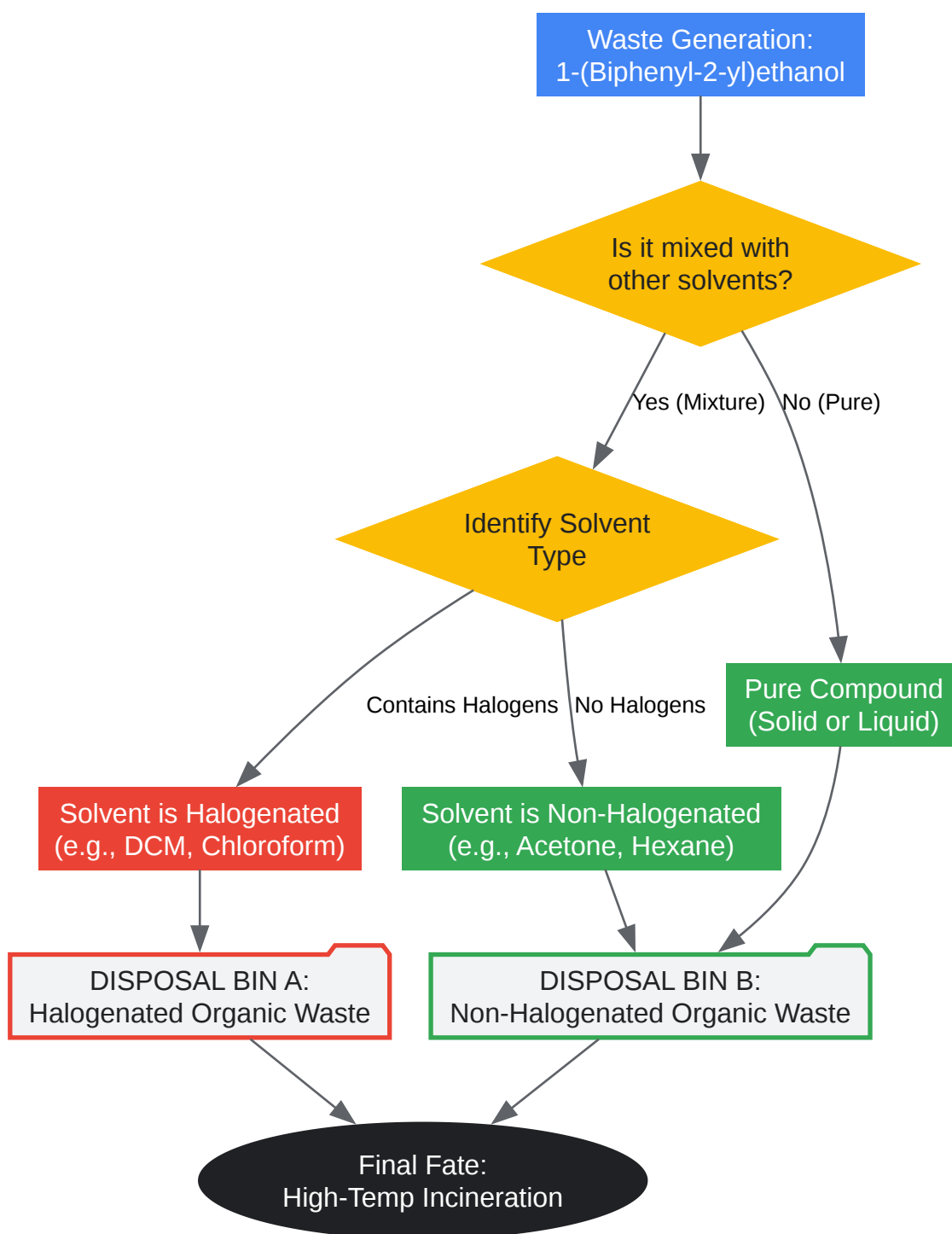
Phase 3: Final Disposal Method

The industry-standard disposal method for this compound is High-Temperature Incineration with energy recovery.

- Why Incineration? The biphenyl ring structure is stable. Thermal oxidation at $>1000^{\circ}\text{C}$ is required to fully mineralize the compound into CO_2 and H_2O , preventing environmental persistence.

Visual Workflow: Waste Stream Decision Matrix

The following diagram illustrates the logical flow for categorizing **1-(Biphenyl-2-yl)ethanol** waste to ensure it reaches the correct incineration facility.



[Click to download full resolution via product page](#)

Figure 1: Logical decision tree for segregating **1-(Biphenyl-2-yl)ethanol** waste streams. Note that while the compound itself is non-halogenated, the co-solvent dictates the final waste stream classification.

Emergency Contingencies: Spill Management

In the event of a spill during transfer or disposal:

- Evacuate & Ventilate: Although the flash point is high, vapors can be irritating.^[1] Ensure the area is ventilated.^{[1][2][3][4]}
- PPE: Wear Nitrile gloves and safety goggles. Standard lab coats are sufficient; specialized suits are not typically required unless the volume is >5 Liters.
- Containment:
 - Do not use water to wash away. The compound will not dissolve and will create a slippery, toxic film.
 - Absorb: Use an inert absorbent material (Vermiculite, Sand, or Universal Spill Pads).
 - Clean: Wipe the surface with an ethanol-soaked cloth (the compound is soluble in ethanol) followed by soap and water. Dispose of all cleanup materials as solid chemical waste.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 88280, **1-(Biphenyl-2-yl)ethanol**. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations - Title 40 CFR Parts 260-273. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. primaind.co.uk [primaind.co.uk]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. chemos.de [chemos.de]
- 4. deca.upc.edu [deca.upc.edu]
- To cite this document: BenchChem. [Proper Disposal Procedures: 1-(Biphenyl-2-yl)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266942/docs#proper-disposal-procedures-1-biphenyl-2-yl-ethanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

